

Personal protective equipment for handling 3-Bromo-5-chlorophenol

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Compound of Interest

Compound Name: 3-Bromo-5-chlorophenol

Cat. No.: B1291525

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Essential Safety and Handling Guide for 3-Bromo-5-chlorophenol

For researchers, scientists, and drug development professionals, ensuring a comprehensive understanding of chemical handling protocols is paramount for laboratory safety. This guide provides essential, immediate safety and logistical information for the handling of **3-Bromo-5-chlorophenol**, including operational and disposal plans.

Chemical Profile:

Property	Value
Chemical Name	3-Bromo-5-chlorophenol
CAS Number	56962-04-0
Molecular Formula	C6H4BrClO
Molecular Weight	207.45 g/mol
Appearance	White to Pale-yellow to Yellow-brown to Brown Solid
Melting Point	> 65 - < 67 °C

Hazard Identification and Classification

3-Bromo-5-chlorophenol is classified as a hazardous substance with the following primary dangers:

- Acute Toxicity: Toxic if swallowed, in contact with skin, and harmful if inhaled.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following table summarizes the recommended PPE for various handling scenarios.

Scenario	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solids	Tightly fitting safety goggles with side-shields. [1]	Wear fire/flammable resistant and impervious clothing.[1] Double-layered nitrile gloves are recommended.	Fully buttoned lab coat, long pants, and closed-toe shoes.[3] A neoprene or butyl rubber apron should be considered if there is a splash potential.	Work in a certified chemical fume hood.[4] If exposure limits are exceeded, use a full-face respirator.[1]
Preparing Solutions	Chemical splash goggles and a face shield.[4]	Double-layered nitrile gloves or thicker (8mil) nitrile gloves.[4]	Lab coat, long pants, and closed-toe shoes.[3]	All work should be conducted in a chemical fume hood.[4]

Quantitative Toxicity and Ecological Data

Data Point	Value	Species	Exposure Route
LD50 (Oral)	> 2000 mg/kg bw	Rat (female)	Oral
LD50 (Dermal)	> 2000 mg/kg bw	Rat (male/female)	Dermal
LC50 (Fish)	1.8 mg/L (96 h)	Danio rerio	Aquatic
EC50 (Aquatic Invertebrates)	1.6 mg/L (48 h)	Daphnia magna	Aquatic
EC50 (Algae)	7.14 mg/L (72 h)	Desmodesmus subspicatus	Aquatic
EC50 (Microorganisms)	14.1 mg/L (3 h)	Activated sludge	Aquatic

Source: ECHEMI Safety Data Sheet[1]

Operational and Disposal Plans

A systematic approach is essential for safely handling **3-Bromo-5-chlorophenol**.

Pre-Experiment Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Information Review: Review the Safety Data Sheet (SDS) for **3-Bromo-5-chlorophenol**.
- Fume Hood Verification: Ensure the chemical fume hood is certified and functioning correctly. [4]
- Emergency Equipment: Confirm that an emergency eyewash station and safety shower are accessible within a 10-second travel distance.[5]
- Spill Kit: Locate the spill kit and verify it is stocked with appropriate materials for a phenol-related spill, including an inert absorbent.[4]

Step-by-Step Handling Procedures

- **Weighing:** Weigh the solid compound within a chemical fume hood.
- **Solution Preparation:** Prepare solutions by slowly adding the solid to the solvent within the fume hood.
- **Reaction Setup:** Assemble the reaction apparatus inside the fume hood, ensuring all joints are secure.

First-Aid Measures

- **If Inhaled:** Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- **In Case of Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[1\]](#)
- **In Case of Eye Contact:** Rinse with pure water for at least 15 minutes and consult a doctor.[\[1\]](#)
- **If Swallowed:** Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Spill Management Workflow

In the event of a spill, follow the established protocol to ensure safety and minimize environmental impact.

Caption: Chemical Spill Response Workflow for **3-Bromo-5-chlorophenol**.

Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

- **Waste Collection:** Collect all waste materials, including contaminated PPE and spill cleanup debris, in a designated and properly labeled hazardous waste container. The container should be kept tightly closed and stored in a well-ventilated area.[\[1\]](#)[\[6\]](#)

- Labeling: Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**3-Bromo-5-chlorophenol** Waste".^[4]
- Contaminated Sharps: Dispose of any contaminated sharps in a designated sharps container.^[4]
- Consult EHS: Follow your institution's specific guidelines for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for pickup and final disposal procedures.^[4] Do not dispose of this chemical down the drain or in regular trash.

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